

# Adefovir dipivoxil selpercatinib MTC treatment

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## Compound Focus: Adefovir Dipivoxil

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## Drug Profiles and Mechanisms of Action

The table below summarizes the fundamental characteristics and mechanisms of action for each drug.

Feature	Adefovir Dipivoxil	Selpercatinib
<b>Primary Indication</b>	Chronic Hepatitis B (CHB) Virus Infection [1]	Locally Advanced/Metastatic RET-mutant Medullary Thyroid Cancer (MTC); other RET-activated solid tumors [2] [3]
<b>Drug Class</b>	Nucleos(t)ide analogue (Nucleotide) [1]	Selective RET tyrosine kinase inhibitor [2]
<b>Molecular Target</b>	HBV DNA polymerase [1]	Rearranged during Transfection (RET) receptor tyrosine kinase (oncogenic mutants and fusions) [4] [2] [3]
<b>Primary Mechanism</b>	Inhibits viral replication by targeting viral DNA polymerase [1]	Binds to ATP-binding site of RET kinase, inhibiting its abnormal signaling and downstream pathways like MAPK and PI3K/AKT [4]

## Selpercatinib for Medullary Thyroid Cancer (MTC)

Selpercatinib is a targeted therapy specifically designed for cancers with activated **RET** genes, which are present in approximately 70% of medullary thyroid cancer cases [3].

- **Clinical Evidence and Efficacy:** A key comparative effectiveness study used data from the LIBRETTO-001 trial to simulate a head-to-head comparison. This analysis compared patients who received first-line selpercatinib to those who received first-line standard therapies (like cabozantinib or vandetanib) and later received selpercatinib [3]. The results demonstrated superior outcomes for selpercatinib, summarized in the table below.

Outcome Measure	Hazard Ratio (HR) for Selpercatinib vs. Standard Therapy	Interpretation
Time to Treatment Discontinuation (TTD)	HR = 0.15 [3]	85% lower risk of discontinuing treatment compared to standard therapy.
Time to Next Treatment or Death (TTNT-D)	HR = 0.11 [3]	89% lower risk of starting a new treatment or dying.
Time to Progression (TTP)	HR = 0.15 [3]	85% lower risk of disease progression.
Objective Response Rate (ORR)	82.6% vs. 15.2% [3]	A significantly higher proportion of patients responded to treatment with selpercatinib.

- **Recommended Dosage:** The product monograph recommends **160 mg orally twice daily** for patients who weigh 50 kg or more [2].

## Experimental Protocol for RET Inhibition

The clinical efficacy of selpercatinib was established through the **LIBRETTO-001 trial**, an ongoing Phase I/II, multi-center, open-label, single-arm study [3].

- **Study Design:** The trial includes multiple cohorts for different RET-activated tumors. The MTC cohort included patients with advanced or metastatic disease. A key analysis compared outcomes of patients receiving first-line selpercatinib versus a "comparator arm" of patients who had received first-line

standard therapies (e.g., cabozantinib/vandetanib) before enrolling in the trial and receiving selpercatinib in a later line [3].

- **Key Methodologies:**

- **Patient Selection:** Patients were  $\geq 18$  years old with measurable tumor, ECOG performance status of 0-2, and adequate organ function. Tumor status was confirmed by **central laboratory testing** for RET mutations [3].
- **Outcome Assessment:** Investigator-assessed tumor response was evaluated according to **RECIST (Response Evaluation Criteria in Solid Tumors) version 1.1** [3].
- **Statistical Analysis:** Effectiveness was analyzed using **time-to-event endpoints** like Time to Treatment Discontinuation (TTD) and Time to Progression (TTP). Hazard Ratios (HRs) were calculated from Kaplan-Meier curves and proportional hazards models to compare the selpercatinib and comparator arms [3].

## RET Signaling Pathway and Selpercatinib Mechanism

The following diagram illustrates the oncogenic RET signaling pathway and the mechanism of selpercatinib, based on the literature [4].

## Conclusion

In summary, while a direct comparison is not feasible, the data clearly shows:

- **Adefovir dipivoxil** is an antiviral for Hepatitis B with no established role in MTC [1].
- **Selpercatinib** is a highly specific and potent RET inhibitor. For RET-mutant MTC, evidence from the LIBRETTO-001 trial demonstrates its superiority over previous standard therapies, supporting its use as a first-line treatment [3].

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